

Proper Disposal of SJF620 Hydrochloride: A Safety and Operations Guide

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Compound of Interest

Compound Name: SJF620 hydrochloride

Cat. No.: B8143839

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This guide provides essential logistical and safety information for the proper disposal of **SJF620 hydrochloride** (CAS No: 2821938-05-8), a PROTAC BTK degrader. Adherence to these procedures is critical for maintaining laboratory safety and ensuring environmental compliance. The primary source for disposal information is the manufacturer's Safety Data Sheet (SDS), which should always be consulted before handling the chemical.^[1]

Pre-Disposal Safety and Handling

Before beginning any disposal procedure, ensure that all appropriate Personal Protective Equipment (PPE) is in use. This includes, but is not limited to, chemical-resistant gloves, a lab coat, and protective eyewear. All handling of **SJF620 hydrochloride**, including preparation for disposal, should occur within a certified chemical fume hood to prevent inhalation of dust or aerosols.^[2]

Key Handling Precautions:

- Avoid direct contact with skin, eyes, and clothing.^[2]
- Prevent the formation and dispersion of dust.^[3]
- Wash hands thoroughly after handling the compound.^[3]
- Ensure the work area is well-ventilated.^[4]

Chemical Waste Classification

SJF620 hydrochloride must be treated as hazardous chemical waste. Based on general guidelines for similar hydrochloride salts and quinazoline derivatives, it may be classified as harmful if swallowed.^{[3][5]} Do not mix this compound with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.

Step-by-Step Disposal Protocol

This protocol outlines the required steps for the safe disposal of pure **SJF620 hydrochloride** and contaminated materials.

Experimental Protocol: Chemical Waste Segregation and Disposal

- Isolate Waste:
 - Collect all unused or waste **SJF620 hydrochloride** solid powder in its original container or a clearly labeled, sealed, and appropriate hazardous waste container.
 - Segregate disposable lab supplies (e.g., pipette tips, tubes, gloves) that are grossly contaminated with **SJF620 hydrochloride** into a designated, sealed hazardous waste bag or container.
 - Aqueous solutions containing **SJF620 hydrochloride** should be collected in a designated, sealed, and properly labeled hazardous liquid waste container. Do not pour down the drain.^{[6][7]}
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**SJF620 hydrochloride**," the CAS number "2821938-05-8," and an estimate of the quantity.
- Storage:
 - Store the sealed waste container in a designated, secure satellite accumulation area for hazardous waste.

- Ensure the storage area is cool, dry, and away from incompatible materials such as strong acids, alkalis, or oxidizing agents.[\[2\]](#)
- Arrange for Pickup:
 - Contact your institution's EHS or licensed waste disposal contractor to schedule a pickup for the hazardous waste.[\[3\]](#) Follow all institutional procedures for waste manifest and handoff.

Spill Management

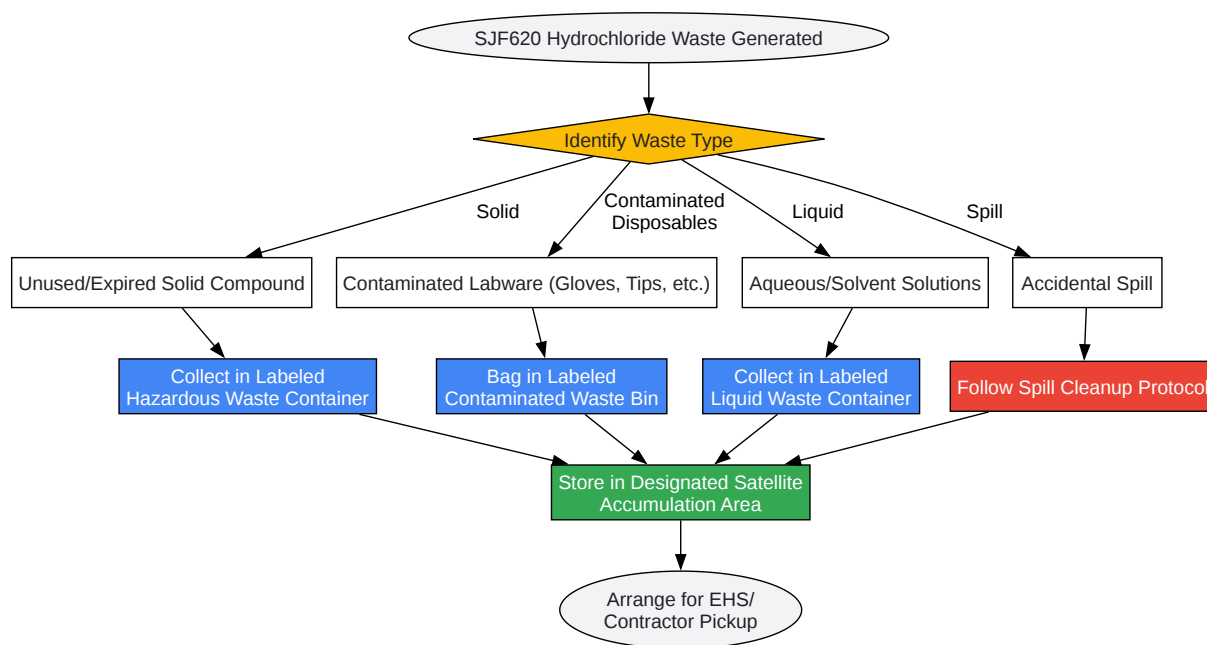
In the event of a spill, immediate and appropriate action is required to contain the material and protect personnel.

Experimental Protocol: Small Spill Cleanup

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a fume hood.[\[2\]](#)
- Don PPE: Wear appropriate PPE, including a respirator if indicated by your risk assessment.[\[2\]](#)
- Containment: Cover the spill with a suitable absorbent material (e.g., vermiculite, sand, or chemical absorbent pads) to prevent spreading. Avoid raising dust.
- Collection: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly with an appropriate solvent or detergent solution, collecting all cleaning materials as hazardous waste.
- Disposal: Seal and label the waste container and manage it according to the disposal protocol outlined above.

Waste Disposal Decision Workflow

The following diagram illustrates the logical steps for managing **SJF620 hydrochloride** waste streams in a laboratory setting.



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Caption: Workflow for the safe segregation and disposal of **SJF620 hydrochloride** waste.

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